

Clemizole-d4 stability in different storage conditions

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Compound of Interest

Compound Name: Clemizole-d4

Cat. No.: B12369551

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Technical Support Center: Clemizole-d4

This technical support center provides researchers, scientists, and drug development professionals with troubleshooting guides and frequently asked questions (FAQs) regarding the stability of **Clemizole-d4** under various storage conditions.

Frequently Asked Questions (FAQs)

Q1: What is **Clemizole-d4**, and why is deuterium labeling used?

A1: **Clemizole-d4** is a deuterated form of Clemizole, an antihistamine that also exhibits other biological activities, including effects on serotonin receptors.^{[1][2][3]} Deuterium labeling involves replacing one or more hydrogen atoms in a molecule with its heavier isotope, deuterium. This substitution can lead to a stronger chemical bond (the kinetic isotope effect), which often results in slower metabolism, increased stability, and a longer half-life in biological systems.^{[4][5]}

Q2: What are the general recommendations for storing **Clemizole-d4**?

A2: While specific stability data for **Clemizole-d4** is not publicly available, general best practices for storing deuterated compounds should be followed. It is recommended to store **Clemizole-d4** in a well-sealed container, protected from light and moisture. For long-term storage, a cool and dry environment, such as refrigeration (2-8°C) or freezing (-20°C), is advisable to minimize potential degradation.^{[6][7]}

Q3: How does the stability of **Clemizole-d4** compare to non-deuterated Clemizole?

A3: Due to the kinetic isotope effect, the carbon-deuterium (C-D) bond is stronger than the carbon-hydrogen (C-H) bond.^[4] This increased bond strength can make **Clemizole-d4** more resistant to chemical and enzymatic degradation compared to its non-deuterated counterpart, potentially leading to enhanced stability.^[4]

Q4: What potential degradation products should I be aware of for **Clemizole-d4**?

A4: While specific degradation pathways for **Clemizole-d4** have not been detailed in publicly available literature, potential degradation could occur through hydrolysis, oxidation, or photolysis, similar to other small molecule drugs. It is crucial to use a stability-indicating analytical method, such as HPLC with mass spectrometry detection, to separate and identify any potential degradants from the parent compound.

Troubleshooting Guide

Issue	Possible Cause	Recommended Action
Unexpected peaks in chromatogram	Contamination or degradation of Clemizole-d4.	<ul style="list-style-type: none">- Ensure proper handling and storage procedures are followed.- Verify the purity of the solvent and other reagents.- Perform a forced degradation study to identify potential degradation products.
Loss of potency or inconsistent results	Improper storage leading to degradation.	<ul style="list-style-type: none">- Review storage conditions (temperature, light exposure, humidity).- Re-aliquot the standard into smaller, single-use vials to minimize freeze-thaw cycles.- Re-qualify the standard against a new, certified reference material.
Precipitation observed in solution	Poor solubility or storage at an inappropriate temperature.	<ul style="list-style-type: none">- Confirm the appropriate solvent for Clemizole-d4.- Gently warm the solution to attempt re-dissolution.- If precipitation persists, prepare a fresh solution.

Stability Data (Illustrative)

Disclaimer: The following tables present illustrative data based on general principles of drug stability testing, as specific stability data for **Clemizole-d4** is not publicly available. These tables are for educational purposes and should not be considered as actual experimental results.

Table 1: Illustrative Long-Term Stability of **Clemizole-d4** (% Recovery)

Storage Condition	Timepoint	Batch A	Batch B	Batch C
2-8°C	0 months	100.0	100.0	100.0
	6 months	99.8	99.7	99.9
	12 months	99.5	99.4	99.6
	24 months	99.1	99.0	99.2
-20°C	0 months	100.0	100.0	100.0
	6 months	100.0	99.9	100.0
	12 months	99.8	99.8	99.9
	24 months	99.7	99.6	99.8

Table 2: Illustrative Accelerated Stability of **Clemizole-d4** (% Recovery)

Storage Condition	Timepoint	Batch A	Batch B	Batch C
40°C / 75% RH	0 months	100.0	100.0	100.0
	1 month	99.2	99.1	99.3
	3 months	98.5	98.3	98.6
	6 months	97.8	97.5	98.0

Experimental Protocols

Protocol 1: Long-Term Stability Testing

- Objective: To evaluate the stability of **Clemizole-d4** under recommended long-term storage conditions.
- Materials:
 - Three batches of **Clemizole-d4**.

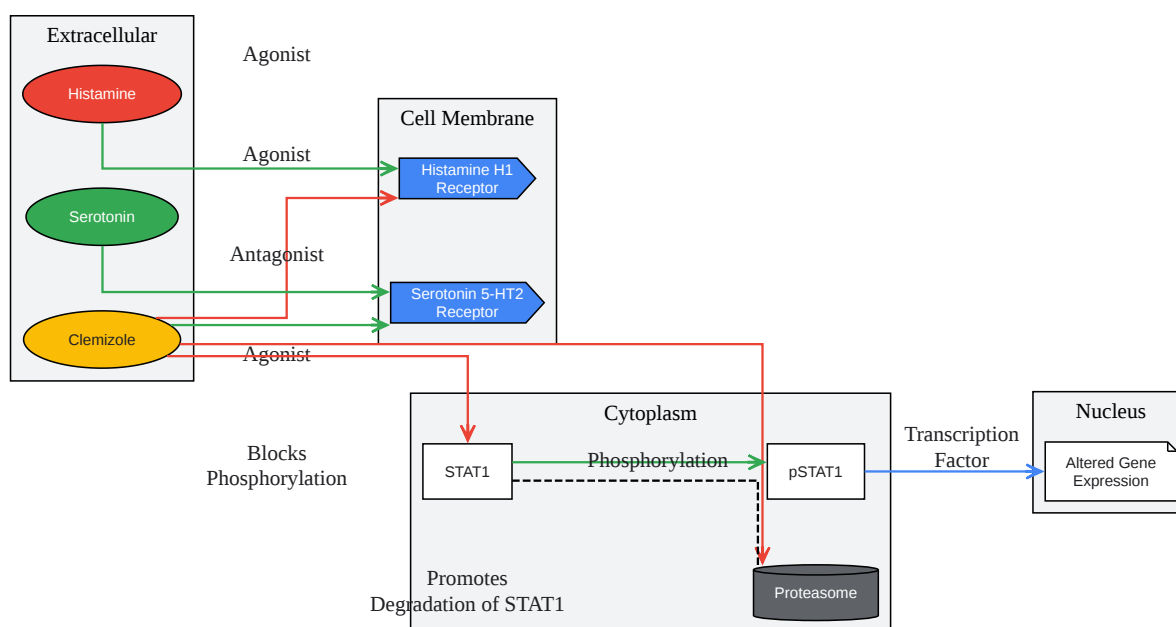
- Appropriate primary and secondary packaging.
- Calibrated stability chambers set to 2-8°C and -20°C.
- Validated stability-indicating HPLC method.
- Procedure:
 1. Place a sufficient number of samples from each batch into the stability chambers.
 2. Withdraw samples at predetermined time points (e.g., 0, 3, 6, 9, 12, 18, 24, and 36 months).
 3. Analyze the samples for appearance, assay (potency), and purity using the validated HPLC method.
 4. Record and analyze the data to determine the shelf-life of the product.

Protocol 2: Accelerated Stability Testing

- Objective: To predict the long-term stability of **Clemizole-d4** and to assess the impact of short-term excursions outside the recommended storage conditions.
- Materials:
 - One to three batches of **Clemizole-d4**.
 - Appropriate primary and secondary packaging.
 - Calibrated stability chamber set to 40°C ± 2°C and 75% RH ± 5% RH.
 - Validated stability-indicating HPLC method.
- Procedure:
 1. Place a sufficient number of samples into the accelerated stability chamber.
 2. Withdraw samples at predetermined time points (e.g., 0, 1, 3, and 6 months).

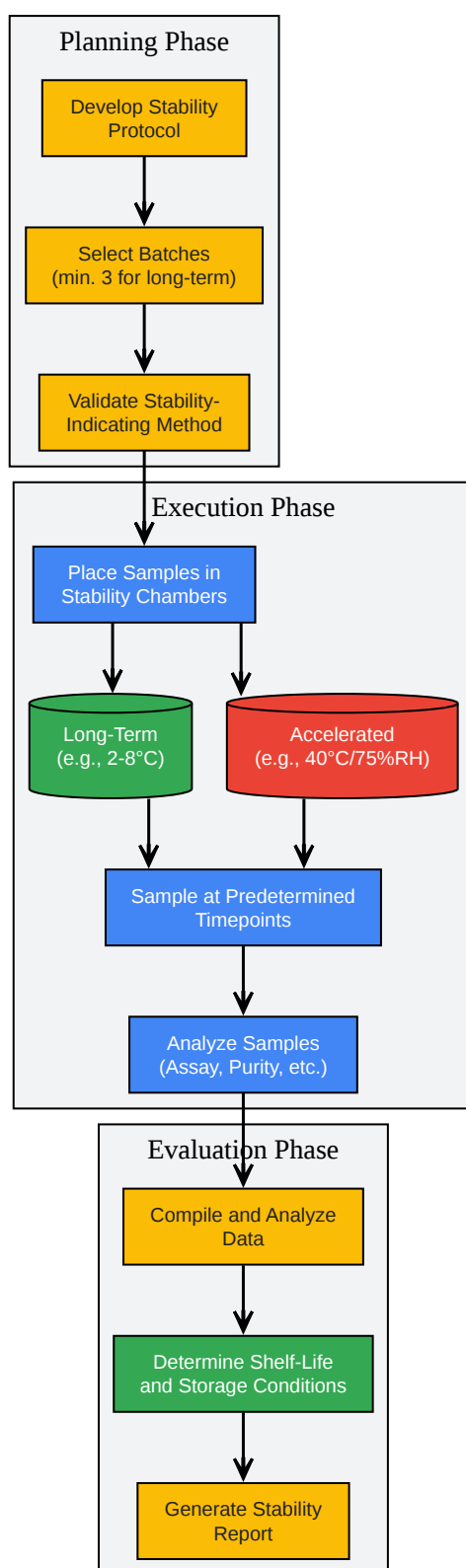
3. Analyze the samples for appearance, assay, and purity.
4. Significant changes in the product under accelerated conditions may warrant testing at an intermediate condition (e.g., 30°C / 65% RH).

Visualizations



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Caption: Simplified signaling pathway of Clemizole.



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Caption: General workflow for drug stability testing.

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References

- 1. Clemizole - Epygenix Therapeutics/University of California at San Francisco - AdisInsight [adisinsight.springer.com]
- 2. taylorandfrancis.com [taylorandfrancis.com]
- 3. Clemizole and modulators of serotonin signalling suppress seizures in Dravet syndrome - PMC [pmc.ncbi.nlm.nih.gov]
- 4. Benefits and Mechanisms of Deuterated Drugs | Enhanced Efficacy [bocsci.com]
- 5. Deuterated Compounds [simsonpharma.com]
- 6. researchgate.net [researchgate.net]
- 7. m.youtube.com [m.youtube.com]
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